

Technical Support Center: Optimizing Dimethomorph for Late Blight Prevention

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Compound of Interest

Compound Name: *Dimethomorph*

Cat. No.: *B1233494*

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This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on the optimal use of **Dimethomorph** for the prevention and management of late blight, caused by *Phytophthora infestans*.

Frequently Asked Questions (FAQs)

Q1: What is the primary mode of action of **Dimethomorph** against *Phytophthora infestans*?

A1: **Dimethomorph** is a systemic, oomycete-specific fungicide belonging to the carboxylic acid amides (CAA) chemical group (FRAC Group 40).[1] Its primary mode of action is the disruption of fungal cell wall formation by interfering with the assembly of wall polymers.[2][3] This action is particularly effective against all stages of the oomycete life cycle, especially inhibiting the formation of sporangia and oospores.[4][5] Even at very low concentrations (<0.25 µg/ml), it halts fungal growth by preventing the proper development of the cell wall.[4][5] It does not affect zoospores or protoplasts that lack cell walls, indicating its specific target is cell wall synthesis.[3]

Q2: When is the optimal time to apply **Dimethomorph** for late blight prevention?

A2: **Dimethomorph** should be applied preventatively, before the symptoms of late blight appear.[1][4][6] The most effective strategy is to begin applications when environmental conditions are conducive to disease development (e.g., cool, wet weather) or when plants are 4 to 6 inches high.[7][8] It is highly effective when applied during the early stages of disease infection.[4] For established disease, **Dimethomorph** has some curative and antisporeulant

activity, meaning it can partially protect the plant and reduce the sporulation of the pathogen if applied within one day of inoculation.[2]

Q3: What is the recommended spray interval for **Dimethomorph**?

A3: The recommended spray interval depends on disease pressure and weather conditions.

- High-Pressure Conditions (Wet & Cool): A 5- to 7-day interval is recommended.[7]
- Low-Pressure Conditions (Hot & Dry): The interval can be extended to 10-14 days.[1][7]
- Standard Preventative Program: A 7- to 10-day interval is common for crops like cucumbers, grapes, and potatoes.[1][4][9]

A study on a combination of ametoctradin and **dimethomorph** found that a 7-day spray interval was the most economically efficient for managing late blight in potatoes.[10][11]

Q4: How does **Dimethomorph**'s systemic activity influence its application strategy?

A4: **Dimethomorph** exhibits translaminar and local systemic activity.[5][12] After application, it is absorbed by the leaves and can move within the plant tissue, protecting new growth.[4] However, it does not translocate from one leaf to another.[2] This means thorough spray coverage is essential to ensure all parts of the plant are protected.[1] Its systemic nature ensures uniform protection, which is vital in high-pressure disease environments.[4]

Q5: Is there a risk of *Phytophthora infestans* developing resistance to **Dimethomorph**?

A5: Yes, as with any single-mode-of-action fungicide, there is a risk of resistance. While the development of field resistance has been considered unlikely with proper management, resistant isolates have been found.[13][14][15] Studies have shown that isolates with resistance to **Dimethomorph** often have reduced fitness, such as slower growth rates, which may limit their prevalence in the field.[3][13][16] To mitigate resistance risk, **Dimethomorph** should always be used in a program with other fungicides that have different modes of action.[1] It is often formulated or recommended to be tank-mixed with a protectant fungicide like mancozeb.[8][9][12] Do not make more than two consecutive applications before rotating to a fungicide from a different chemical group.[1][7]

Troubleshooting Guide

Problem: Poor late blight control despite **Dimethomorph** application.

Potential Cause	Troubleshooting Steps
Incorrect Timing	Verify Application Timing: Was the first application made before disease symptoms appeared? Dimethomorph is most effective as a protectant.[1][4] For curative action, it must be applied very early in the infection cycle.[2]
Inadequate Spray Coverage	Assess Application Method: Ensure complete foliage coverage, including the undersides of leaves where sporulation occurs.[1][8] Dimethomorph's systemic activity is localized, so untreated parts of the plant are not protected. [2] Use sufficient water volume (at least 200 L/ha) for thorough coverage.[1]
Environmental Factors	Check Weather Conditions: Avoid spraying if rain is expected within one hour, as this can wash the product off.[4] Avoid application in strong sunlight or on windy days to prevent drift and ensure proper absorption.[4]
Fungicide Resistance	Review Spray Program: Have you been rotating fungicides with different modes of action (FRAC groups)?[8] Over-reliance on a single mode of action can lead to resistance.[15] Tank-mixing with a multi-site protectant fungicide is a key resistance management strategy.[7][12]
High Disease Pressure	Adjust Spray Interval: Under severe disease pressure, shorten the spray interval to 5-7 days. [7] A single application may not be sufficient to control a rapidly developing epidemic.
Improper Tank Mix	Check Compatibility: Do not mix Dimethomorph with strongly alkaline or acidic materials.[1] Always follow label instructions for tank-mixing partners.

Quantitative Data Summary

Table 1: Recommended Application Rates for **Dimethomorph** Formulations

Formulation	Crop(s)	Target Disease(s)	Recommended Dosage
Dimethomorph 40% SC	Grapes	Downy Mildew	1600-2400x dilution for foliar spray[4]
Dimethomorph 50% WDG	Cucumber, Pepper	Downy Mildew, Early Blight	450-600 g/Ha[4]
Dimethomorph 80% WDG	Cucumber, Potato	Downy Mildew, Late Blight	255-375 g/Ha[4]
Forum (Dimethomorph)	Potatoes, Tomatoes	Late Blight	6 fluid ounces/acre[7]

| Generic Formulation | Potatoes, Tomatoes | Early & Late Blight | 360 mL/ha + protectant fungicide[1] |

Table 2: Efficacy Data for **Dimethomorph** against *P. infestans*

Metric	Value	Conditions / Notes	Source
Minimal Inhibitory Concentration (MIC)	0.6 - 1.25 µg/ml	In vitro study on metalaxyl-sensitive and resistant isolates.	[2]
ED90 (Effective Dose, 90% inhibition)	0.3 µg/ml	In vitro study on metalaxyl-sensitive and resistant isolates.	[2]
Residual Activity (Potato)	Up to 9 days	Plants were strongly protected when challenged 6 hours to 9 days after application.	[2]
Disease Reduction (Acrobat MZ)	90-95%	Field trial with application rates of 4 and 6 kg/ha .	[12]

| Disease Control (vs. Untreated) | 56.6 - 74.45% | Field trial with a program including Mancozeb followed by **Dimethomorph** + Mancozeb. |[9] |

Experimental Protocols

Protocol: Evaluating the Efficacy of **Dimethomorph** in a Field Setting

This protocol is a generalized methodology based on practices described in field trial research. |[9][12][17][18][19]

1. Experimental Design:

- Layout: Use a Randomized Block Design (RBD) with at least three or four replications.[12][18][19]
- Plot Size: Individual plots should be of a standard size (e.g., 3m x 2m) with adequate spacing between plots and blocks to minimize spray drift.[18]

- Treatments:
 - Untreated Control (negative control).
 - Standard Protectant Fungicide (e.g., Mancozeb) as a positive control.
 - **Dimethomorph** applied at various rates and/or intervals.
 - **Dimethomorph** tank-mixed with a protectant fungicide.
- Plant Material: Use a potato or tomato variety susceptible to late blight to ensure disease development (e.g., 'Kufri Jyoti', 'Agria').[\[12\]](#)[\[19\]](#)

2. Inoculum and Inoculation (if natural infection is not relied upon):

- Source: Propagate *P. infestans* on a suitable medium like potato tuber slices.[\[2\]](#)
- Application: If natural infection is low, apply a sporangial suspension (e.g., 2,500 sporangia/ml) to spreader rows or directly to the plots to initiate the epidemic.[\[2\]](#)[\[19\]](#)

3. Fungicide Application:

- Timing: Begin the first spray preventatively, based on weather forecasts conducive to late blight, or at a specific crop growth stage.[\[8\]](#)[\[9\]](#)
- Equipment: Use a calibrated sprayer (e.g., backpack sprayer or plot sprayer) to ensure uniform application at the desired volume (e.g., 300 L/ha).[\[1\]](#)[\[19\]](#)
- Schedule: Apply subsequent sprays according to the predetermined intervals for each treatment (e.g., 7, 10, or 14 days).

4. Data Collection and Assessment:

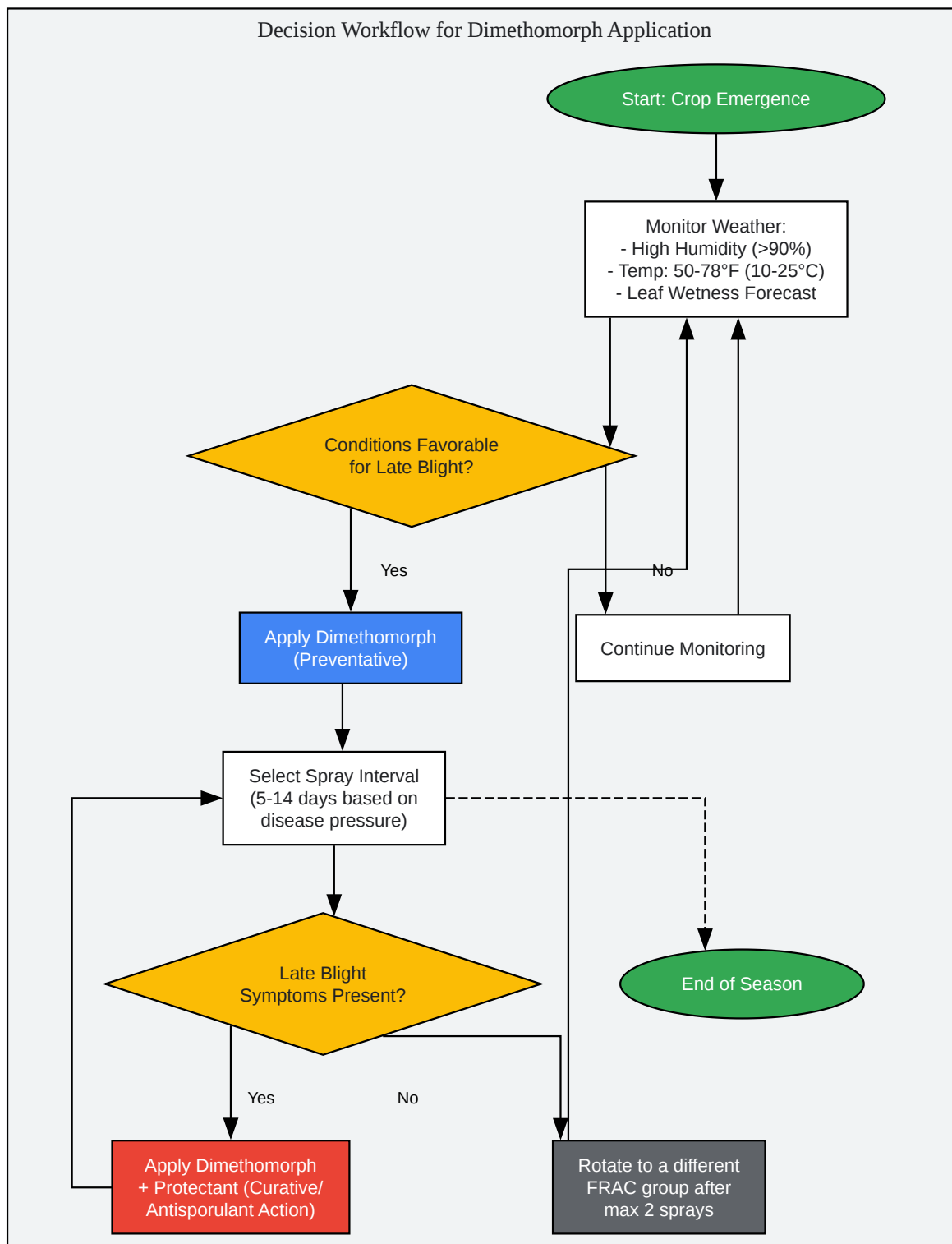
- Disease Severity: Assess disease levels at regular intervals (e.g., weekly) after the first appearance of symptoms.[\[17\]](#) Use a standardized rating scale (e.g., 0-9 scale or percent leaf area affected).[\[12\]](#)

- AUDPC: Calculate the Area Under the Disease Progress Curve (AUDPC) to quantify the epidemic's development over time for each treatment.
- Yield: At the end of the season, harvest tubers from the center rows of each plot. Measure total and marketable yield (q/ha).[18]
- Tuber Blight: Assess a sample of tubers from each plot for late blight infection.[17]

5. Statistical Analysis:

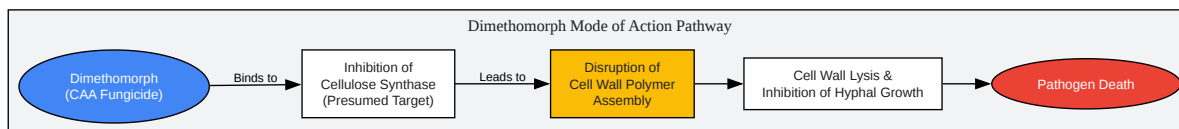
- Analyze the collected data (disease severity, AUDPC, yield) using Analysis of Variance (ANOVA) appropriate for an RBD.
- Use a mean separation test (e.g., Fisher's LSD) to determine significant differences between treatments.

Visualizations



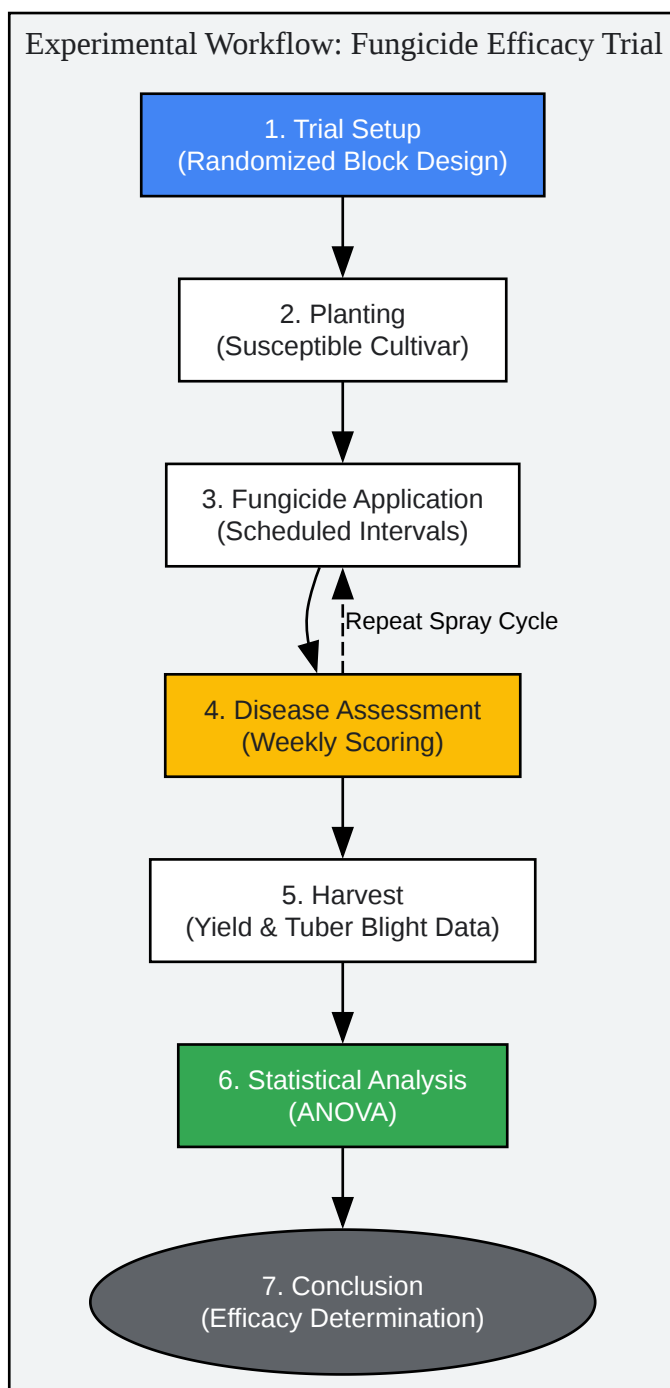
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Caption: Decision workflow for timing **Dimethomorph** sprays.



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Caption: Simplified mode of action for **Dimethomorph**.



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Caption: Workflow for a field efficacy experiment.

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